

Essential Safety and Handling Precautions for JYQ-164

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Compound of Interest

Compound Name: JYQ-164

Cat. No.: B15602987

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Disclaimer: A specific Safety Data Sheet (SDS) for "**JYQ-164**" was not publicly available. The following guidance is based on the safety information for a similarly named substance, Surfactant LF 164, and should be treated as a representative example. Researchers, scientists, and drug development professionals should always consult the specific SDS for any chemical they are handling.

This document provides essential, immediate safety and logistical information for handling **JYQ-164**, including personal protective equipment (PPE) recommendations, handling procedures, and disposal considerations.

Personal Protective Equipment (PPE)

Proper PPE is critical to ensure personal safety when handling **JYQ-164**. The following table summarizes the recommended PPE based on the potential hazards.

Protection Type	Specific Recommendations	Details
Eye/Face Protection	Chemical resistant goggles or face shield	Must be worn to protect against splashes.[1]
Hand Protection	Chemical resistant gloves	Wear protective gloves to prevent skin contact.[2]
Skin and Body Protection	Protective clothing	Wear suitable protective clothing to prevent skin exposure.[1]
Respiratory Protection	Use in a well-ventilated area	If ventilation is inadequate, a suitable respirator should be worn.[1]

Health Hazard Summary

JYQ-164 is presumed to have the following health hazards based on data for Surfactant LF 164.

Hazard	Description
Acute Toxicity (Oral)	Harmful if swallowed.[2]
Skin Corrosion/Irritation	Causes skin irritation.[2]
Serious Eye Damage/Irritation	Causes serious eye damage.[2]

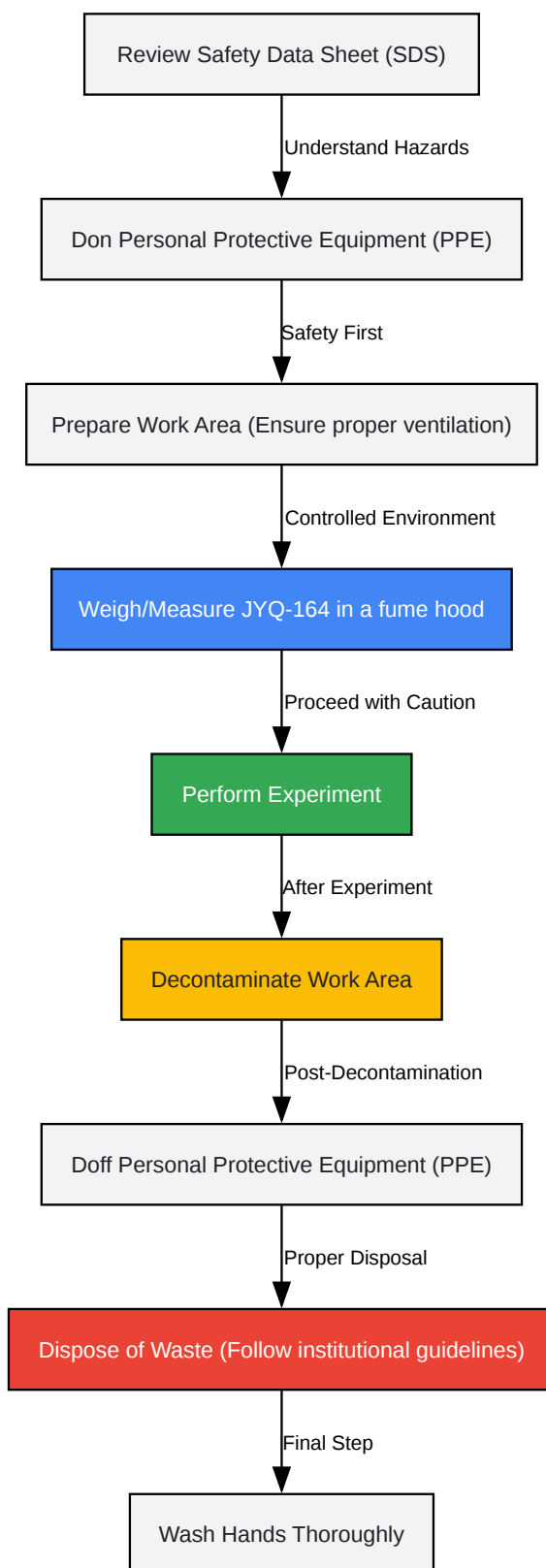
First Aid Measures

Immediate and appropriate first aid is crucial in the event of exposure.

Exposure Route	First Aid Procedure
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER or doctor. [2]
Skin Contact	Wash with plenty of water. If skin irritation occurs: Get medical advice/attention. Take off contaminated clothing. [2]
Ingestion	Rinse mouth. Do NOT induce vomiting. Call a POISON CENTER or doctor if you feel unwell. [2]
Inhalation	Move person to fresh air and keep comfortable for breathing.

Experimental Workflow for Handling JYQ-164

The following diagram outlines the standard operating procedure for safely handling **JYQ-164** in a laboratory setting.



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Standard Operating Procedure for Handling **JYQ-164**.

Disposal Plan

All waste materials contaminated with **JYQ-164** should be considered hazardous.

Waste Type	Disposal Procedure
Unused Product	Dispose of contents/container in accordance with local, regional, national, and international regulations.[2]
Contaminated PPE	Dispose of as hazardous waste according to institutional and regulatory guidelines.
Spills	Collect spillage. Prevent entry into waterways, drains or confined areas.[2] Dispose of contaminated materials in a sealed, labeled container.

This information is intended to provide a foundation for safe handling practices. Always prioritize a thorough review of the specific Safety Data Sheet for any chemical and adhere to your institution's safety protocols.

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References

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